

# Application Notes and Protocols for Assessing Oxazosulfyl Efficacy in Field Trials

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## Compound of Interest

Compound Name: Oxazosulfyl

Cat. No.: B8228571

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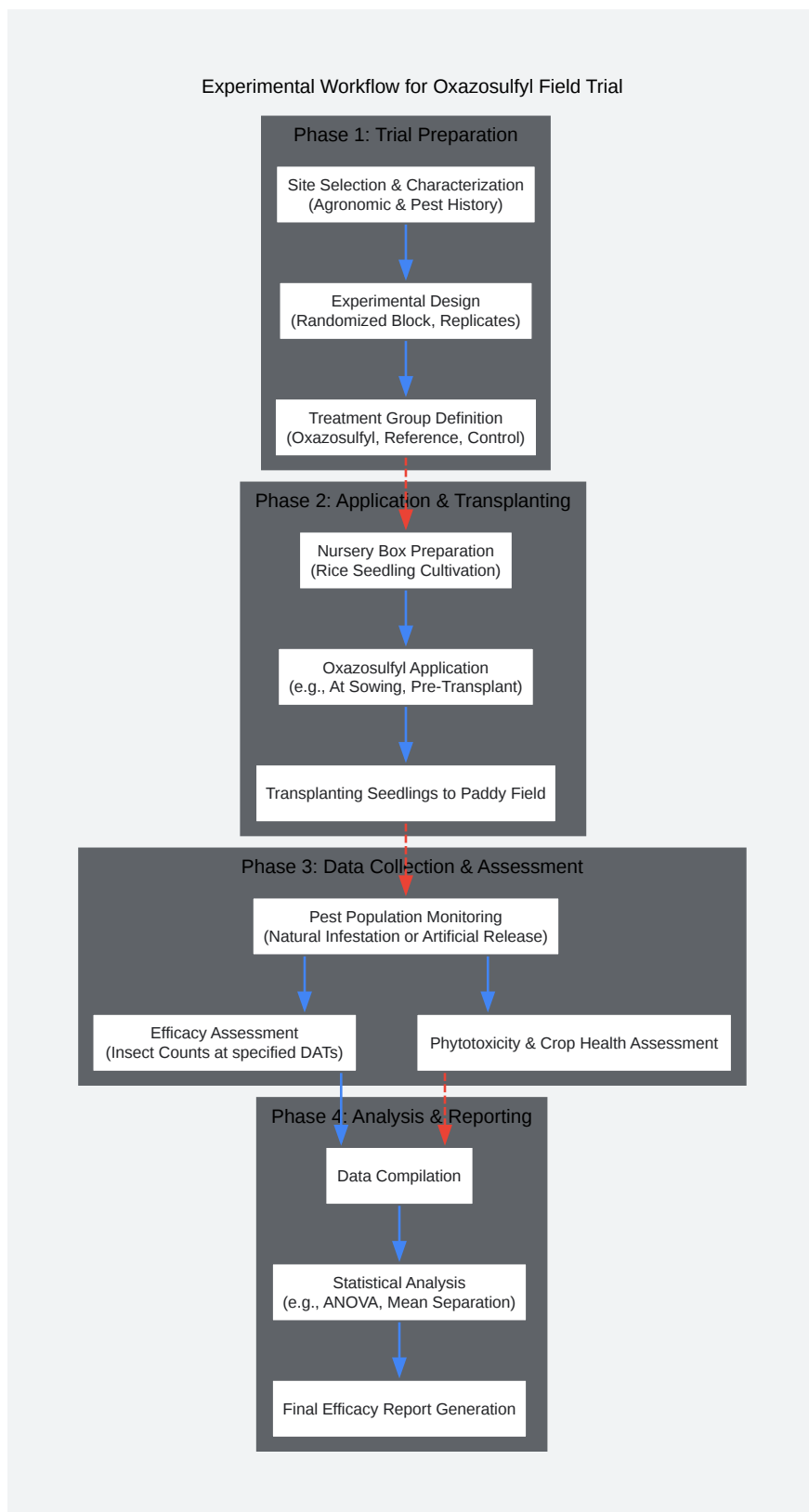
## Introduction

**Oxazosulfyl** is a novel insecticide belonging to the "Sulfyl" chemical class, developed by Sumitomo Chemical Co., Ltd.[1]. It is effective against a broad spectrum of major rice insect pests, including those from the orders Hemiptera, Coleoptera, and Lepidoptera[1][2]. Notably, **Oxazosulfyl** has demonstrated high efficacy against insect populations that have developed resistance to existing insecticides like neonicotinoids and fipronil[1][3][4]. Classified by the Insecticide Resistance Action Committee (IRAC) as the sole member of the novel code 37, it acts as a vesicular acetylcholine transporter inhibitor[4]. These application notes provide a detailed methodology for conducting field trials to assess the efficacy of **Oxazosulfyl**, particularly in the form of ALLES® granules (2.0% w/w), for the control of key rice pests[1][4].

The primary application method for **Oxazosulfyl** granules is through nursery box treatment, a technique that reduces labor and the number of insecticide applications required in paddy fields[1][4]. This method involves applying the insecticide to the soil in the nursery box between sowing and transplanting[1]. The systemic activity of **Oxazosulfyl** ensures it is taken up by the rice seedlings and translocated throughout the plant tissues, providing long-lasting protection after transplanting[3][5].

These protocols are designed for researchers, scientists, and crop protection professionals to generate robust and comparable data on the field performance of **Oxazosulfyl**.

# Experimental Workflow for Oxazosulfyl Field Efficacy Trial



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Caption: Workflow for assessing **Oxazosulfyl** efficacy in field trials.

## Experimental Protocols

### Objective

To evaluate the field efficacy of **Oxazosulfyl** 2.0% granules applied via nursery box treatment against key rice pests and to assess its crop safety.

### Materials

- Test Insecticide: **Oxazosulfyl** 2.0% Granules (ALLES®)[1].
- Reference Insecticides: Commercial standard insecticides (e.g., imidacloprid, fipronil, triflumezopyrim) for comparison[1][4].
- Untreated Control: No insecticide application.
- Rice Variety: A locally cultivated and pest-susceptible rice variety.
- Equipment: Nursery boxes, paddy field plots, application equipment, tools for insect counting (e.g., aspirators, counting trays), data recording sheets, and personal protective equipment (PPE).

### Experimental Design

- Trial Layout: Randomized Complete Block Design (RCBD) is recommended to minimize the effects of field variability[6].
- Replicates: A minimum of three to four replicates for each treatment[6].
- Plot Size: Minimum plot size should be 20 m<sup>2</sup>, preferably consisting of 4 rows, with the two middle rows serving as the data collection area to avoid edge effects[6].
- Location: Trials should be conducted in areas with a known history of target pest pressure, representing typical agronomic and climatic conditions for rice cultivation[7].

## Procedure

### Step 1: Nursery Box Preparation and Sowing

- Prepare the nursery boxes with a suitable soil mixture (bed soil).
- Sow rice seeds uniformly in the nursery boxes.

### Step 2: **Oxazosulfyl** Application

- Method: Nursery box application is the primary method[1]. The granules can be applied at different timings to assess the optimal window.
  - Application at Sowing: Mix **Oxazosulfyl** granules with the cover soil before applying it over the seeds, or apply the granules after sowing and before covering with soil[1].
  - Application at Transplanting: Apply the granules one day before transplanting the seedlings to the paddy field[1].
- Dosage: Apply at the recommended registered dose, typically 50 g of 2.0% granules per nursery box[1]. Ensure uniform application.
- Control Groups: Prepare nursery boxes for the untreated control and reference insecticide(s) according to their respective label instructions.

### Step 3: Transplanting

- Cultivate seedlings in the nursery boxes until they reach the appropriate stage for transplanting (e.g., 2.5- to 3-leaf stage)[8].
- Transplant the seedlings from each treatment group into their designated plots in the paddy field.

### Step 4: Pest Infestation and Monitoring

- Monitor for natural infestation of target pests.

- In cases of low natural pressure, artificial infestation may be necessary. Release laboratory-reared adult insects at appropriate time points after transplanting to simulate natural pest migration[1]. For instance, brown planthoppers (*N. lugens*) can be released periodically (e.g., three releases at 2-week intervals starting 35 days after transplanting)[4].

#### Step 5: Efficacy Assessment

- Insect Counts: The primary method for efficacy assessment is counting the number of target insects.
  - Sampling Unit: Randomly select a fixed number of hills from the central data rows of each plot (e.g., 10 hills)[1].
  - Timing: Conduct counts at regular intervals after transplanting. Common assessment timings are 48, 56, 65, and 72 Days After Transplanting (DAT)[1].
  - Procedure: Carefully inspect each selected hill and count all life stages of the target pest(s).
- Damage Assessment: In addition to insect counts, assess the level of plant damage, such as "hopper burn" caused by planthoppers[4]. This can be done using a rating scale.
- Virus Transmission Inhibition: For pests like the small brown planthopper (*Laodelphax striatellus*), which vectors viruses, assess the percentage of stems showing virus symptoms[1].

#### Step 6: Phytotoxicity Assessment

- Visually inspect the rice plants in the treated plots for any signs of phytotoxicity, such as stunting, chlorosis, or necrosis, at regular intervals after application.
- Compare the growth and appearance of plants in the **Oxazosulfonyl**-treated plots with the untreated control plots.

## Data Analysis

- Compile the insect count data for each treatment and replicate at each assessment date.

- Calculate the mean number of insects per sampling unit for each treatment.
- Perform statistical analysis, such as Analysis of Variance (ANOVA), to determine if there are significant differences among the treatments.
- If significant differences are found, use a mean separation test (e.g., Tukey's HSD, Duncan's Multiple Range Test) to compare the treatment means.
- Efficacy can also be expressed as a percentage of control relative to the untreated plot.

## Data Presentation

Quantitative data from field trials should be summarized in tables to facilitate comparison between treatments.

Table 1: Efficacy of **Oxazosulfyl** Granules against White-backed Planthopper (*Sogatella furcifera*) Trial Location: Kagoshima, Japan. Application at Sowing.

Treatment	Rate ( g/box )	48 DAT	56 DAT	65 DAT	72 DAT
Oxazosulfyl 2.0% GR	50	Low	Low	Low	Low
Triflumezopyr im	Label Rate	Low	Low	Moderate	Moderate
Pymetrozine	Label Rate	Moderate	High	High	High
Fipronil	Label Rate	High	High	High	High
Imidacloprid	Label Rate	High	High	High	High
Untreated Control	-	High	Very High	Very High	Very High
(Data interpretation based on graphical representations in source material[1])					

Table 2: Efficacy of **Oxazosulfyl** Granules against Brown Planthopper (*Nilaparvata lugens*)  
Trial Location: Kagoshima, Japan. Application at Sowing.

Treatment	Rate ( g/box )	56 DAT	65 DAT	72 DAT	79 DAT
Oxazosulfyl 2.0% GR	50	Low	Low	Low	Low
Triflumezopyr im	Label Rate	Low	Low	Moderate	Moderate
Untreated Control	-	High	Very High	Very High	Very High
(Data interpretation based on graphical representations in source material <sup>[1]</sup> )					

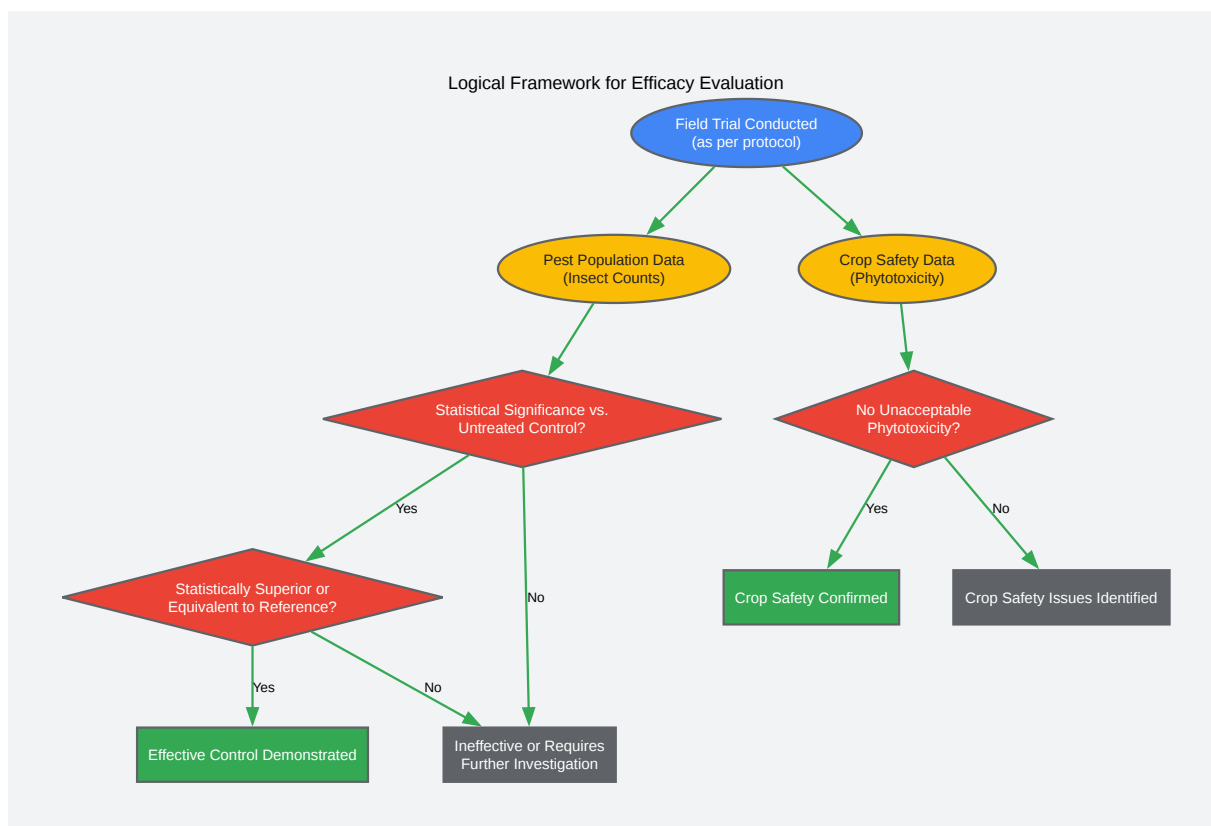
Table 3: Summary of Official Trials by Japan Plant Protection Association (2016-2020) Efficacy Rating: +++ (Excellent), ++ (Good)



Target Pest	Application Timing	Efficacy Rating
Rice leaf beetle ( <i>Oulema oryzae</i> )	Before Sowing / At Sowing	+++
Rice water weevil ( <i>Lissorhoptrus oryzophilus</i> )	Before Sowing / At Sowing	+++
Small brown planthopper ( <i>Laodelphax striatellus</i> )	Before Sowing / At Sowing	+++
White-backed planthopper ( <i>Sogatella furcifera</i> )	Before Sowing / At Sowing	+++
Brown planthopper ( <i>Nilaparvata lugens</i> )	Before Sowing / At Sowing	+++
Rice leafroller ( <i>Cnaphalocrocis medinalis</i> )	Before Sowing / At Sowing	++
(Source: Adapted from data presented in Sumitomo Chemical R&D Report[1][4])		

## Logical Relationships in Efficacy Assessment

The following diagram illustrates the logical flow for determining the overall field performance of **Oxazosulfyl**.



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Caption: Decision framework for evaluating **Oxazosulfyl** field trial data.

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